

1-Bromononane-d19: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-BROMONONANE-D19

Cat. No.: B1148699

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CAS Number: 1219805-90-9

This technical guide provides an in-depth overview of **1-Bromononane-d19**, a deuterated analog of 1-bromononane, for researchers, scientists, and professionals in drug development. This document outlines the compound's properties, potential applications, and relevant technical data.

Compound Properties and Data

1-Bromononane-d19 is a saturated hydrocarbon chain with a terminal bromine atom, where all 19 hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it a valuable tool in various research applications, particularly in mass spectrometry-based studies.

Table 1: Physicochemical Properties of **1-Bromononane-d19**

Property	Value	Source
CAS Number	1219805-90-9	[1][2][3]
Molecular Formula	C ₉ D ₁₉ Br	[3]
Molecular Weight	226.27 g/mol	[3]
Appearance	Neat	[3]
Synonyms	Nonane- 1,1,1,2,2,3,3,4,4,5,5,6,6,7,7,8, 8,9,9-d19; 9-Bromononane- d19; 1-Nonyl-d19 bromide	[3]

Table 2: Technical Data for 1-Bromononane (Non-deuterated analog)

Note: Specific experimental data for the deuterated form is limited. The following data for the non-deuterated analog (CAS: 693-58-3) is provided for reference.

Property	Value	Source
Boiling Point	201 °C (lit.)	[4][5]
Density	1.084 g/mL at 25 °C (lit.)	[4][6]
Refractive Index	n ₂₀ /D 1.454 (lit.)	[4]
Flash Point	90 °C	
Solubility	Insoluble in water.	[5][7]

Potential Applications in Research and Development

Deuterated compounds, such as **1-Bromononane-d19**, are primarily utilized to enhance pharmacokinetic profiles and to investigate metabolic pathways of drug candidates. The replacement of hydrogen with deuterium creates a stronger carbon-deuterium bond, which can slow down metabolic processes at the site of deuteration.[1][8][9]

Metabolic Stability and Pharmacokinetic Studies

1-Bromononane-d19 can be used as a stable isotope-labeled internal standard in quantitative proteomics and drug metabolism studies.^{[10][11][12][13][14]} Its distinct mass allows for precise quantification in complex biological matrices when analyzed by mass spectrometry. The nonyl chain provides a lipophilic tail, which can be incorporated into various molecules to probe their interaction with biological membranes and metabolic enzymes.

Organic Synthesis and Drug Discovery

As a deuterated alkyl halide, **1-Bromononane-d19** serves as a building block in organic synthesis to introduce a deuterated nonyl group into a target molecule.^{[1][8]} This can be particularly useful in the development of new chemical entities where altering the metabolic fate of a long alkyl chain is desirable to improve drug efficacy or reduce toxicity.^{[1][8]}

Experimental Methodologies

While specific experimental protocols for the use of **1-Bromononane-d19** are not readily available in the public domain, its application would follow standard procedures for similar stable isotope-labeled compounds in mass spectrometry and metabolic studies.

General Workflow for Use as an Internal Standard

The following diagram illustrates a generalized workflow for the application of a deuterated compound as an internal standard in a quantitative proteomics experiment.

Caption: General workflow for using a deuterated internal standard.

Safety and Handling

For the non-deuterated 1-bromononane, it is indicated as being very toxic to aquatic life.^{[4][7]} Users should handle **1-Bromononane-d19** in a well-ventilated area and use appropriate personal protective equipment, including gloves and safety glasses.^[5] For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Synthesis

Detailed synthesis protocols for **1-Bromononane-d19** are not widely published. However, a common method for synthesizing alkyl halides is through the reaction of the corresponding alcohol with a hydrobromic or other brominating agent. Therefore, the synthesis of **1-Bromononane-d19** would likely involve the bromination of nonanol-d19. The deuterated starting material, nonanol-d19, can be prepared through various deuteration methods of the corresponding non-deuterated alcohol, often using D₂O as the deuterium source.[8]

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